

Essential Safety and Logistics for Handling Lauryl Stearate

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *Lauryl Stearate*

Cat. No.: *B7821131*

[Get Quote](#)

For laboratory professionals, including researchers, scientists, and those in drug development, understanding the proper handling and safety protocols for all chemicals is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Lauryl Stearate**, including operational procedures and disposal plans.

Physicochemical and Toxicity Data

The following table summarizes the key quantitative data for **Lauryl Stearate**, compiled for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C30H60O2	[1][2]
Molecular Weight	452.80 g/mol	[2][3]
Melting Point	41°C	[1]
Boiling Point	484.9 ± 13.0 °C at 760 mmHg	[1]
Flash Point	255.5 ± 9.7 °C	[1]
Density	0.9 ± 0.1 g/cm ³	[1]
Vapor Pressure	0.0 ± 1.2 mmHg at 25°C	[1]
Water Solubility	Insoluble	[2]
Purity	>99%	[4][5]
Acute Toxicity	Not classified as an acutely toxic substance.	[2]
Carcinogenicity	No carcinogenic effects have been reported.	[2]
Mutagenicity	No mutagenic or reproductive toxic effects reported.	[2]
Sensitization	Not sensitizing.	[2]

Hazard Identification and Personal Protective Equipment (PPE)

Lauryl Stearate is not classified as a hazardous substance according to Regulation (EC) No. 1272/2008.[2] However, adherence to standard laboratory safety protocols is always recommended.

- **Eye Protection:** Safety glasses are recommended to prevent accidental eye contact.[2]
- **Hand Protection:** While protective gloves are not normally required, they may be used to avoid prolonged skin contact, especially for individuals with sensitive skin.[2]

- Respiratory Protection: Under normal conditions of use with adequate ventilation, respiratory protection is not necessary.[\[2\]](#) In situations where fumes may be generated from heating the product, or in case of fire, a respirator mask is advised.[\[2\]](#)
- Skin Protection: Standard laboratory clothing is sufficient. In rare working situations requiring special skin protection, consult with an occupational health and safety expert.[\[2\]](#)

Operational Plan for Safe Handling

A systematic approach to handling **Lauryl Stearate** in a laboratory setting ensures safety and efficiency.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store in a cool, dry, and well-ventilated area.[\[2\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)

2. Handling and Use:

- Observe usual precautions for handling chemicals.[\[2\]](#)
- Avoid contact with eyes and prolonged skin contact.[\[2\]](#)
- Ensure good ventilation in the work area.
- Avoid contact with strong oxidizers.[\[2\]](#)

3. Spill Management:

- For small spills, wipe up with a cloth or other absorbent material and then clean the area with water.[\[2\]](#)
- For larger spills, first contain the spill with sand or earth, then collect the material for disposal.[\[2\]](#)

- Note that spills may create a slipping hazard.[2]

4. Disposal:

- **Lauryl Stearate** is not classified as hazardous waste.[2]
- Dispose of the chemical and any contaminated materials in accordance with local, state, and federal regulations.[2]
- Typically, it can be sent to a landfill.[2] Avoid discharging into sewers.[2]

Emergency First Aid Procedures

- Inhalation: If fumes from the heated product are inhaled, move the individual to a well-ventilated area and allow them to rest. If symptoms persist, seek medical attention.[2]
- Eye Contact: In case of contact, rinse the eyes thoroughly with water as a precaution. If irritation occurs, consult a physician.[2]
- Skin Contact: Wash the affected area with soap and water. If skin irritation develops, seek medical advice.[2]
- Ingestion: Rinse the mouth with water. Ingestion of large amounts may cause nausea and vomiting; in such cases, consult a doctor.[2]

Experimental Workflow Visualization

The following diagram illustrates a standard workflow for responding to a chemical spill of **Lauryl Stearate** in a laboratory setting.

Caption: Chemical Spill Response Workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Lauryl stearate | CAS#:5303-25-3 | Chemsrsc [chemsrc.com]
- 2. cosmobiousa.com [cosmobiousa.com]
- 3. Lauryl Stearate | C30H60O2 | CID 79186 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. larodan.com [larodan.com]
- 5. LAURYL STEARATE | 5303-25-3 | INDOFINE Chemical Company [indofinechemical.com]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling Lauryl Stearate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7821131#personal-protective-equipment-for-handling-lauryl-stearate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com